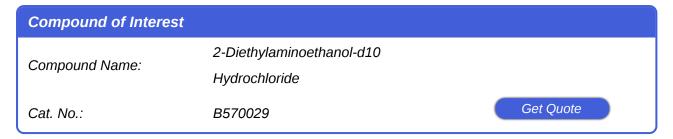


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Navigating the Safety Profile of 2-Diethylaminoethanol-d10 Hydrochloride: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material safety data for **2-Diethylaminoethanol-d10 Hydrochloride** (CAS No. 1092978-76-1). It is important to note that comprehensive safety data specifically for the deuterated form is limited. Therefore, this guide primarily relies on the well-documented safety profile of its non-deuterated analogue, 2-Diethylaminoethanol (DEAE), to infer potential hazards and handling precautions. This approach is common in the absence of specific isotopic labeling data, as the chemical reactivity is expected to be very similar.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling and use in a laboratory setting. The following table summarizes the key properties of 2-Diethylaminoethanol, which are expected to be very similar for its d10 hydrochloride salt.



Property	Value	Reference
Molecular Formula	C6H6D10CINO	[1]
Molecular Weight	163.71 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2][3]
Odor	Ammonia-like, nauseating	[2][4]
Boiling Point	163 °C (325 °F)	[2][4]
Melting/Freezing Point	-70 °C (-94 °F)	[2][4]
Flash Point	60 °C (140 °F) (Open cup)	[2]
Specific Gravity	0.8921	[2]
Vapor Pressure	2.8 kPa @ 20°C	[2]
Vapor Density	4.03 (Air = 1)	[2][4]
Solubility	Soluble in water	[2]
Autoignition Temperature	320 °C (608 °F)	[2]
Lower Explosion Limit	6.7%	[2][4]
Upper Explosion Limit	11.7%	[2][4]

Toxicological Data

The toxicological profile of 2-Diethylaminoethanol indicates that it is harmful if swallowed, inhaled, or in contact with skin. It is also corrosive and can cause severe skin burns and eye damage.[2][5] The following table summarizes the available acute toxicity data.

Route of Exposure	Species	Value	Reference
Oral LD50	Rat	1300 mg/kg	[6]
Dermal LD50	Rabbit	>885 mg/kg	[7]
Inhalation LC50	Rat	>4.6 mg/L	[7]



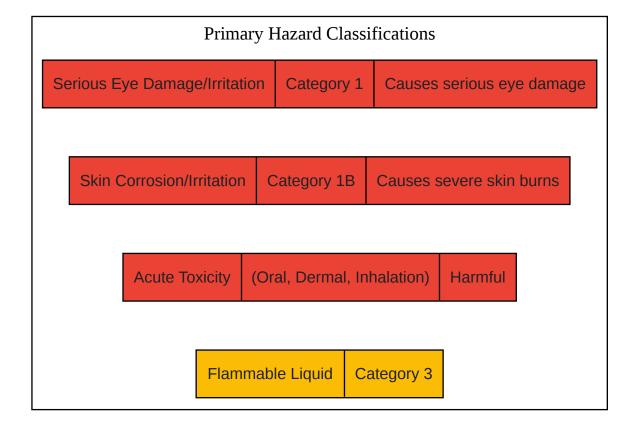
Human Health Effects:

- Inhalation: May cause respiratory irritation.[2] Short-term exposure to high concentrations can cause nausea and vomiting.[8]
- Skin Contact: Harmful and can cause severe burns.[2][6]
- Eye Contact: Causes serious eye damage.[2]
- Ingestion: Harmful if swallowed.[2][6] Ingestion can cause severe swelling and damage to the delicate tissues of the mouth, throat, and esophagus.[9][10]
- Systemic Effects: Overexposure may lead to liver and kidney damage, as well as central nervous system abnormalities.[5]

Hazard Identification and Classification

Based on the available data for 2-Diethylaminoethanol, the substance is classified as a hazardous material. The following diagram illustrates its primary hazard classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).





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Caption: GHS Hazard Classifications for 2-Diethylaminoethanol.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **2- Diethylaminoethanol-d10 Hydrochloride**.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[9][11]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[2] A face shield may be necessary for splash protection.[12]
- Avoid contact with skin, eyes, and clothing.[2]
- Keep away from heat, sparks, open flames, and other ignition sources.[2][9]







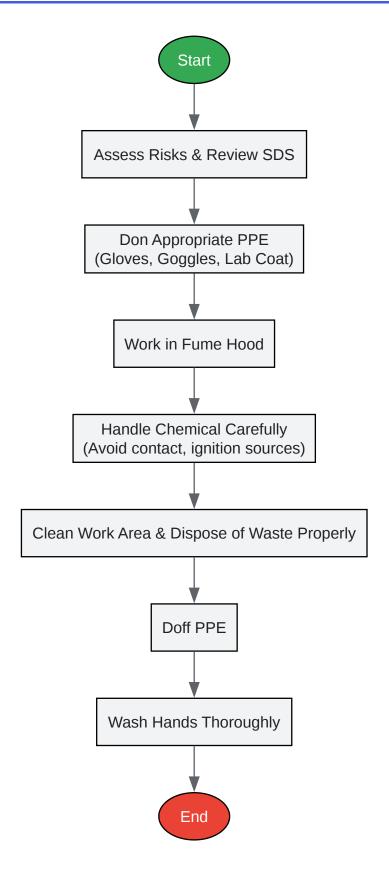
- Use non-sparking tools and take precautionary measures against static discharge.[2][9]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[2][9]
- Store away from incompatible materials such as strong oxidizing agents, acids, and metals like copper and zinc.[9][12]
- The material is hygroscopic and should be protected from moisture.[2][10]

The following workflow outlines the general procedure for handling this chemical in a laboratory setting.





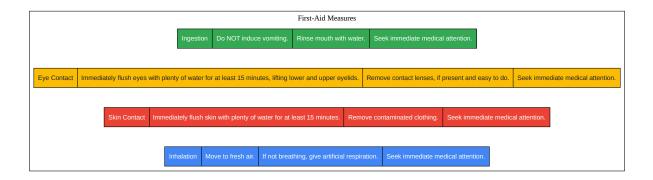
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Caption: General Laboratory Handling Workflow.



First-Aid Measures

In the event of exposure, immediate action is critical. The following diagram outlines the recommended first-aid procedures.



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Caption: Emergency First-Aid Procedures.

Experimental Protocols

While specific experimental protocols for **2-Diethylaminoethanol-d10 Hydrochloride** were not found, the toxicological data presented is based on standardized testing procedures. For example, the LD50 values are typically determined using protocols like the OECD Test Guideline 401 (Acute Oral Toxicity), 402 (Acute Dermal Toxicity), and 403 (Acute Inhalation Toxicity). These guidelines detail the administration of the substance to laboratory animals at various dose levels to determine the concentration that is lethal to 50% of the test population.



Ecological Information

Information on the ecotoxicity of 2-Diethylaminoethanol suggests it is harmful to aquatic life.[11]

Organism	Test	Result	Reference
Fish	LC50 (96h)	>100 mg/L	[5]
Daphnia magna (Water flea)	EC50 (48h)	83.6 mg/L	[5]
Algae	EC50 (72h)	30 mg/L	[5]

The substance is considered readily biodegradable.[11]

Disposal Considerations

Waste material should be disposed of in accordance with local, state, and federal regulations. [5] Due to its flammability and corrosivity, it may be classified as a hazardous waste.[5]

Conclusion

This technical guide provides a summary of the available safety information for **2-Diethylaminoethanol-d10 Hydrochloride**, primarily based on data from its non-deuterated counterpart. Researchers, scientists, and drug development professionals should handle this compound with caution, adhering to the safety protocols outlined in this document and their institution's safety guidelines. Always consult the most recent Safety Data Sheet provided by the supplier before use.

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